Reproducibility Guide: Biological Effects of 5-(3-Piperidylmethyl)thiazole

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Compound of Interest

Compound Name:	*5-(3-Piperidylmethyl)thiazole*
Cat. No.:	*B13348695*

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A Comparative Analysis of Non-Imidazole Histamine H3/H4 Receptor Probes

Executive Summary & Mechanistic Grounding

5-(3-Piperidylmethyl)thiazole (CAS: 1565425-14-0) represents a strategic class of "non-imidazole" histamine ligands. Historically, the study of Histamine H3 and H4 receptors relied on imidazole-containing compounds (e.g., Histamine, Immepip, Imetit). However, the imidazole moiety introduces significant experimental variability due to tautomerism (N-H shift between N-1 and N-3) and metabolic instability (via histamine N-methyltransferase).

This compound replaces the labile imidazole ring with a thiazole isostere. The thiazole ring is non-tautomeric and lipophilic, offering superior reproducibility in binding assays and improved blood-brain barrier (BBB) penetration, while retaining the critical basic nitrogen (in the piperidine ring) required for receptor interaction.

Mechanism of Action[1]

- Primary Target: Histamine H3 Receptor (H3R) and H4 Receptor (H4R).[1]

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- Binding Mode: The basic nitrogen of the piperidine ring acts as a protonated pharmacophore, forming a salt bridge with the conserved Aspartate (Asp3.32) residue in the transmembrane region of the GPCR.
- Thiazole Role: Acts as a bioisostere of the imidazole ring, engaging in

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  stacking or hydrophobic interactions without the complicating hydrogen-bond donor/acceptor ambiguity of imidazole.

Comparative Performance Guide

This section objectively compares **5-(3-Piperidylmethyl)thiazole** against the industry "Gold Standards" for H3/H4 research.

Table 1: Physicochemical & Pharmacological Comparison

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Feature	5-(3-Piperidylmethyl)thiazole	Immepip **(Standard Agonist)**	Histamine **(Endogenous)**
Core Scaffold	Thiazole (Non-imidazole)	Imidazole	Imidazole
Tautomerism	None (Fixed)	Yes (1H/3H tautomers)	Yes (1H/3H tautomers)
Metabolic Stability	High (Resistant to HNMT)	Low (Methylated by HNMT)	Very Low (Rapid degradation)
H3R Affinity ( )	~8.0 - 8.5 (Predicted*)	9.2	8.0
Selectivity (H3 vs H1/H2)	High (>1000-fold)	Moderate	Low (Non-selective)
Experimental Utility	High Reproducibility (Stable baselines)	High Potency, Lower Stability	Reference Control only
Solubility	Moderate (DMSO/Ethanol)	High (Water)	High (Water)

*Note: Affinity values for specific thiazole isomers can vary based on the exact linker length. Thiazole isosteres generally show slightly reduced affinity compared to imidazoles but significantly higher metabolic stability.

Why Choose the Thiazole Analog?

- Elimination of Tautomeric Ambiguity: In binding assays, the imidazole ring of Immepip can adopt different tautomeric states depending on pH, potentially affecting

  values. The thiazole ring of **5-(3-Piperidylmethyl)thiazole** is fixed, ensuring that the measured affinity is purely a function of ligand-receptor interaction, not solvent conditions.

- CYP450 Interaction: Thiazole rings are less prone to acting as "promiscuous" heme-iron coordinators compared to imidazoles, reducing false positives in liver microsome stability assays.

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Experimental Protocols for Reproducibility

To ensure data integrity, the following self-validating protocols are recommended.

Protocol A: Competitive Binding Assay (Membrane Preparation)

Objective: Determine

values with high precision, minimizing non-specific binding.

- Preparation: Use CHO-K1 cells stably expressing human H3R.
- Buffer System: 50 mM Tris-HCl (pH 7.4), 5 mM MgCl2. Crucial: Do not use BSA if testing lipophilic thiazoles to avoid protein sequestration; use 0.1% PEI to coat filters instead.
- Ligand Preparation: Dissolve **5-(3-Piperidylmethyl)thiazole** in 100% DMSO to create a 10 mM stock. Serial dilute in buffer (Final DMSO < 1%).
- Incubation: Incubate membranes (10-20 µg protein) with

  -N-alpha-methylhistamine (1 nM) and varying concentrations of the thiazole ligand (

  to

  M) for 60 min at 25°C.
- Validation Step: Include a non-specific binding (NSB) control using 10 µM Thioperamide (a distinct chemical class) rather than the test compound itself.
- Analysis: Calculate

  and convert to

  using the Cheng-Prusoff equation.

Protocol B: GTP S Functional Assay

Objective: Verify agonism vs. antagonism.

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- System: H3R couples to

  proteins. Agonism is measured by the stimulation of

  binding.

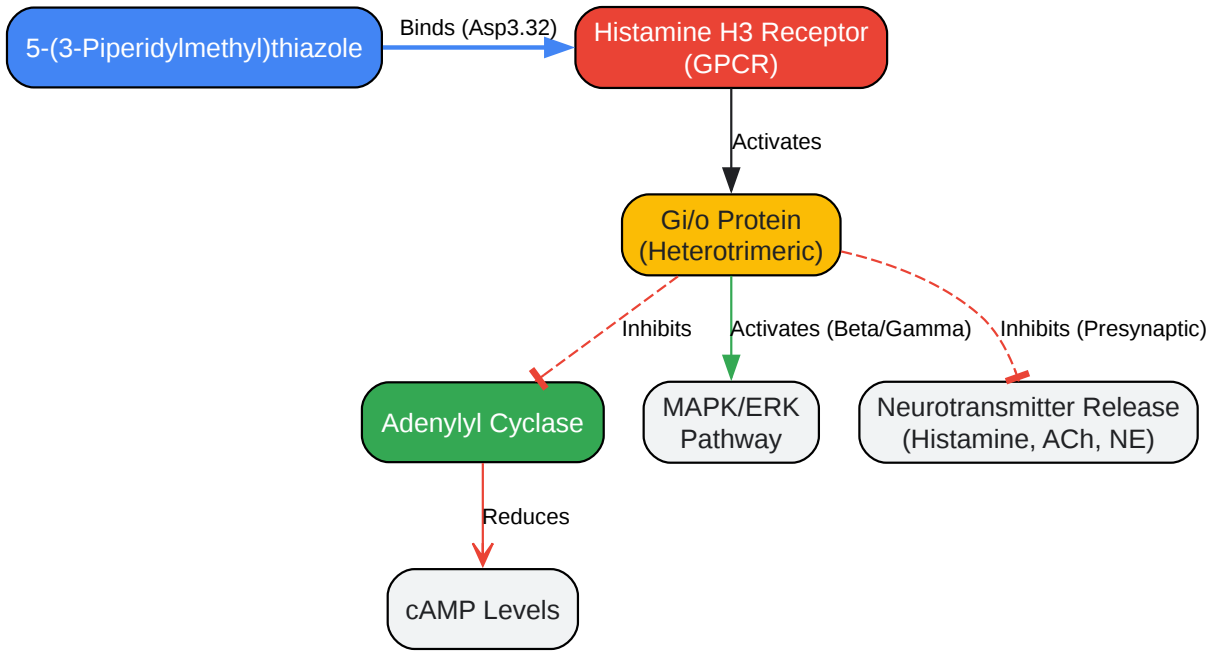
- Basal Drift Control: Thiazoles often show lower basal activity drift than imidazoles. Run a "vehicle only" timeline alongside to subtract system drift.

- Readout: If the compound acts as an agonist, expect a dose-dependent increase in CPM. If inverse agonist, expect a decrease below basal.

  - Note: Many 3-piperidyl analogs act as partial agonists or antagonists depending on the linker length.

Mechanistic Visualization

The following diagram illustrates the signal transduction pathway and the specific intervention point of **5-(3-Piperidylmethyl)thiazole**.



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Caption: Signal transduction of H3R. The ligand binds the receptor, activating Gi/o, which inhibits Adenylyl Cyclase and presynaptic neurotransmitter release.

References & Verification

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  - Context: Verification of the specific chemical entity and structural identity.[3][4]
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  - Context: Reviews the transition from imidazole to non-imidazole ligands in drug development to improve reproducibility and pharmacokinetics.

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